

Introduction: Understanding 2,3-Dimethylbenzofuran

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Compound of Interest

Compound Name: *2,3-Dimethylbenzofuran*

Cat. No.: *B1586527*

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2,3-Dimethylbenzofuran, also known as 2,3-dimethylcoumarone, is an aromatic organic compound belonging to the benzofuran class.^{[1][2]} Structurally, it consists of a benzene ring fused to a furan ring, with methyl groups substituted at the 2 and 3 positions of the furan ring.^[2] This compound is found naturally in foods such as coffee and roasted onions and is utilized commercially as a flavoring and fragrance agent due to its distinct nutty and spicy aroma.^{[1][2]} Its applications extend into various research and industrial domains, including the synthesis of more complex molecules and potentially as a building block in pharmaceutical development.^[3] ^[4]

This guide provides a comprehensive examination of the core physical properties of **2,3-Dimethylbenzofuran**. Understanding these characteristics is fundamental for its handling, quality assessment, and application in experimental and developmental workflows. We will delve into the quantitative aspects of its properties, the methodologies for their determination, and the underlying principles that govern them.

Core Physical and Chemical Properties at a Glance

The essential physicochemical data for **2,3-Dimethylbenzofuran** are summarized below, providing a quick reference for laboratory applications.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_{10}O$	[1][5]
Molecular Weight	146.19 g/mol	[1][5]
CAS Number	3782-00-1	[1][6]
Physical Description	Clear, colorless to pale yellow liquid.[1][3][6]	[1][3][6]
Odor & Taste Profile	Nutty, spicy, phenolic, smoky aroma; chemical, burnt woody taste.[1][3][6]	[1][3][6]
Boiling Point	101-102 °C @ 19 mm Hg; 230.2 °C (Predicted at standard pressure).[1][3][7]	[1][3][7]
Density	1.031 - 1.037 g/cm ³ @ 25 °C. [1][5][7]	[1][5][7]
Refractive Index (n _{20/D})	1.554 - 1.563 @ 20 °C.[1][5][6]	[1][5][6]
Solubility	Insoluble in water; Soluble in ethanol and fats.[1][5]	[1][5]
Flash Point	86.11 °C (187 °F) TCC.[5][7]	[5][7]
logP (o/w)	~3.5 (Estimated).[5][6]	[5][6]

Detailed Analysis of Key Physical Properties and Experimental Protocols

A precise understanding of a compound's physical properties is not merely academic; it is essential for purification, reaction setup, and formulation. The following sections detail the significance of these properties and provide standardized protocols for their verification.

Boiling Point Determination

The boiling point is a critical indicator of a liquid's volatility and is essential for purification via distillation. For **2,3-Dimethylbenzofuran**, the boiling point is typically reported under reduced pressure (101-102 °C at 19 mm Hg) to prevent decomposition at higher temperatures.[\[1\]](#)[\[3\]](#)

Causality and Insight: The relatively high boiling point for its molecular weight is due to the planar, aromatic structure which allows for significant van der Waals interactions between molecules. Reporting the boiling point under vacuum is standard practice for organic compounds that may be sensitive to the high temperatures required for boiling at atmospheric pressure.

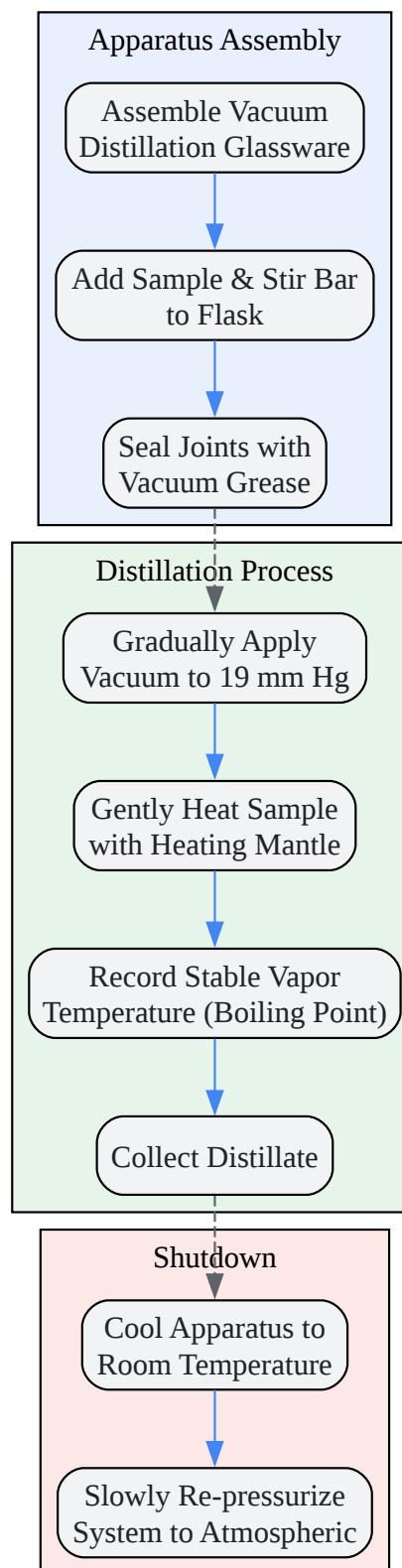
Experimental Protocol: Vacuum Distillation

This method allows for the distillation of compounds at temperatures lower than their atmospheric boiling point, thereby preventing thermal degradation.

Step-by-Step Methodology:

- **Apparatus Setup:** Assemble a vacuum distillation apparatus consisting of a round-bottom flask, a Claisen adapter, a thermometer, a condenser, a receiving flask, and a vacuum source with a manometer. Ensure all glass joints are properly sealed with vacuum grease.
- **Sample Preparation:** Place the **2,3-Dimethylbenzofuran** sample and a few boiling chips or a magnetic stir bar into the round-bottom flask.
- **System Evacuation:** Gradually apply the vacuum, reducing the system pressure to the desired level (e.g., 19 mm Hg).
- **Heating:** Begin heating the flask gently using a heating mantle.
- **Observation:** Record the temperature at which the liquid boils and the vapor condenses on the thermometer bulb, with the condensate dripping into the receiving flask at a steady rate. This stable temperature is the boiling point at that specific pressure.
- **Conclusion:** Once the distillation is complete, cool the system to room temperature before slowly reintroducing air to equalize the pressure.

Workflow Visualization:

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Caption: Workflow for Boiling Point Determination via Vacuum Distillation.

Density Measurement

Density is an intrinsic property that relates a substance's mass to its volume. For **2,3-Dimethylbenzofuran**, the density is approximately 1.034 g/cm^3 at 25°C , indicating it is slightly denser than water.^{[3][7]} This property is useful for mass-to-volume conversions and as a preliminary check for compound purity.

Causality and Insight: The presence of an oxygen atom and the compact, fused-ring structure contribute to a density greater than 1.0 g/cm^3 . Impurities with significantly different densities will alter the measured value, making it a useful quality control parameter.

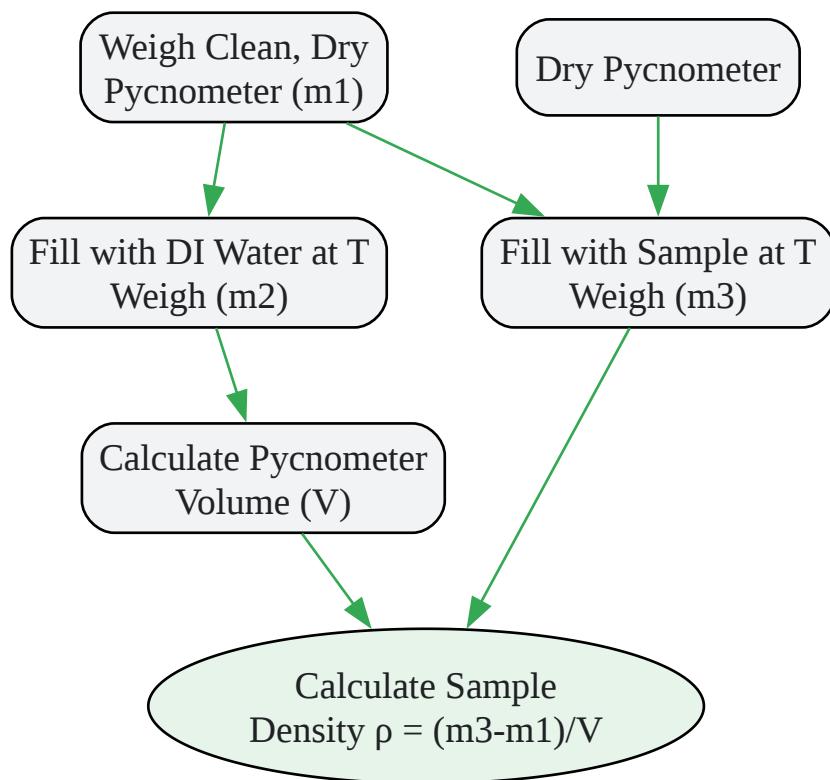
Experimental Protocol: Measurement using a Pycnometer

A pycnometer (or specific gravity bottle) is a flask with a precise, known volume used to accurately determine the density of a liquid.

Step-by-Step Methodology:

- **Calibration:** Clean and dry the pycnometer thoroughly. Weigh the empty, dry pycnometer (m_1).
- **Water Measurement:** Fill the pycnometer with deionized water of a known temperature (e.g., 25°C) and weigh it (m_2). The mass of the water is $(m_2 - m_1)$. The volume of the pycnometer is then $V = (m_2 - m_1) / \rho_{\text{water}}$, where ρ_{water} is the known density of water at that temperature.
- **Sample Measurement:** Empty and dry the pycnometer. Fill it with the **2,3-Dimethylbenzofuran** sample at the same temperature and weigh it (m_3).
- **Calculation:** The mass of the sample is $(m_3 - m_1)$. The density of the sample is calculated as $\rho_{\text{sample}} = (m_3 - m_1) / V$.

Workflow Visualization:



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Caption: Workflow for Density Measurement using a Pycnometer.

Refractive Index

The refractive index measures how light propagates through a substance and is another key parameter for identifying a liquid and assessing its purity. The value for **2,3-Dimethylbenzofuran** is in the range of 1.554 to 1.563 at 20 °C using the sodium D-line (589 nm).^{[1][5]}

Causality and Insight: The high refractive index is characteristic of aromatic compounds due to the delocalized π -electron system, which interacts strongly with light. This property is highly sensitive to impurities, making it an excellent tool for rapid quality control.

Experimental Protocol: Using an Abbe Refractometer

The Abbe refractometer is a standard laboratory instrument for measuring the refractive index of liquids.

Step-by-Step Methodology:

- Calibration: Calibrate the refractometer using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: Open the prism of the refractometer and place a few drops of **2,3-Dimethylbenzofuran** onto the lower prism surface.
- Measurement: Close the prism and allow the sample to reach thermal equilibrium (typically 20 °C, controlled by a water bath).
- Reading: Look through the eyepiece and adjust the control knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Record Value: Read the refractive index value from the instrument's scale.

Workflow Visualization:



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Caption: Workflow for Refractive Index Measurement.

Relevance in Drug Development and Research

The physical properties of **2,3-Dimethylbenzofuran** are not isolated data points; they directly influence its utility and behavior in research and development contexts.

- Solubility and Partition Coefficient (logP): With low water solubility and a high estimated logP, **2,3-Dimethylbenzofuran** is lipophilic.^{[1][5]} This is a critical parameter in drug development for predicting a molecule's absorption, distribution, metabolism, and excretion (ADME) profile. Its preference for fatty environments suggests it may readily cross biological membranes.

- **Purity Assessment:** Deviations in boiling point, density, or refractive index from established values are strong indicators of impurities. These simple measurements provide a rapid, first-pass quality assessment before employing more complex techniques like chromatography or spectroscopy.
- **Safety and Handling:** The flash point of ~86 °C indicates that the compound is combustible but not highly flammable at room temperature, informing proper storage and handling procedures in the laboratory.^{[5][7]}

Conclusion

2,3-Dimethylbenzofuran is a compound with well-defined physical properties that are crucial for its application in the flavor and fragrance industries and for its potential as a synthon in chemical research. The experimental protocols outlined in this guide represent robust, self-validating methods for verifying these properties, ensuring scientific integrity and reproducibility. For researchers and drug development professionals, a thorough understanding and verification of these fundamental characteristics are the first steps toward successful and reliable scientific outcomes.

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